

# Application Note: Spectroscopic Analysis of (2S,4R)-Sacubitril Using NMR and MS

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## Compound of Interest

Compound Name: (Z)2S,4R-Sacubitril

Cat. No.: B8068999

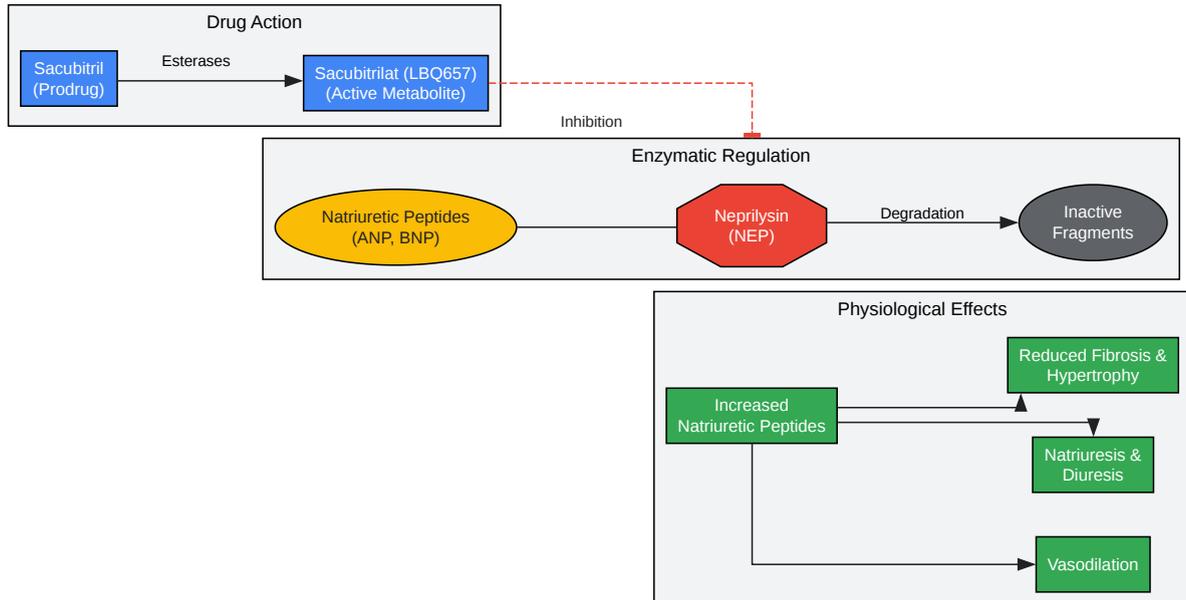
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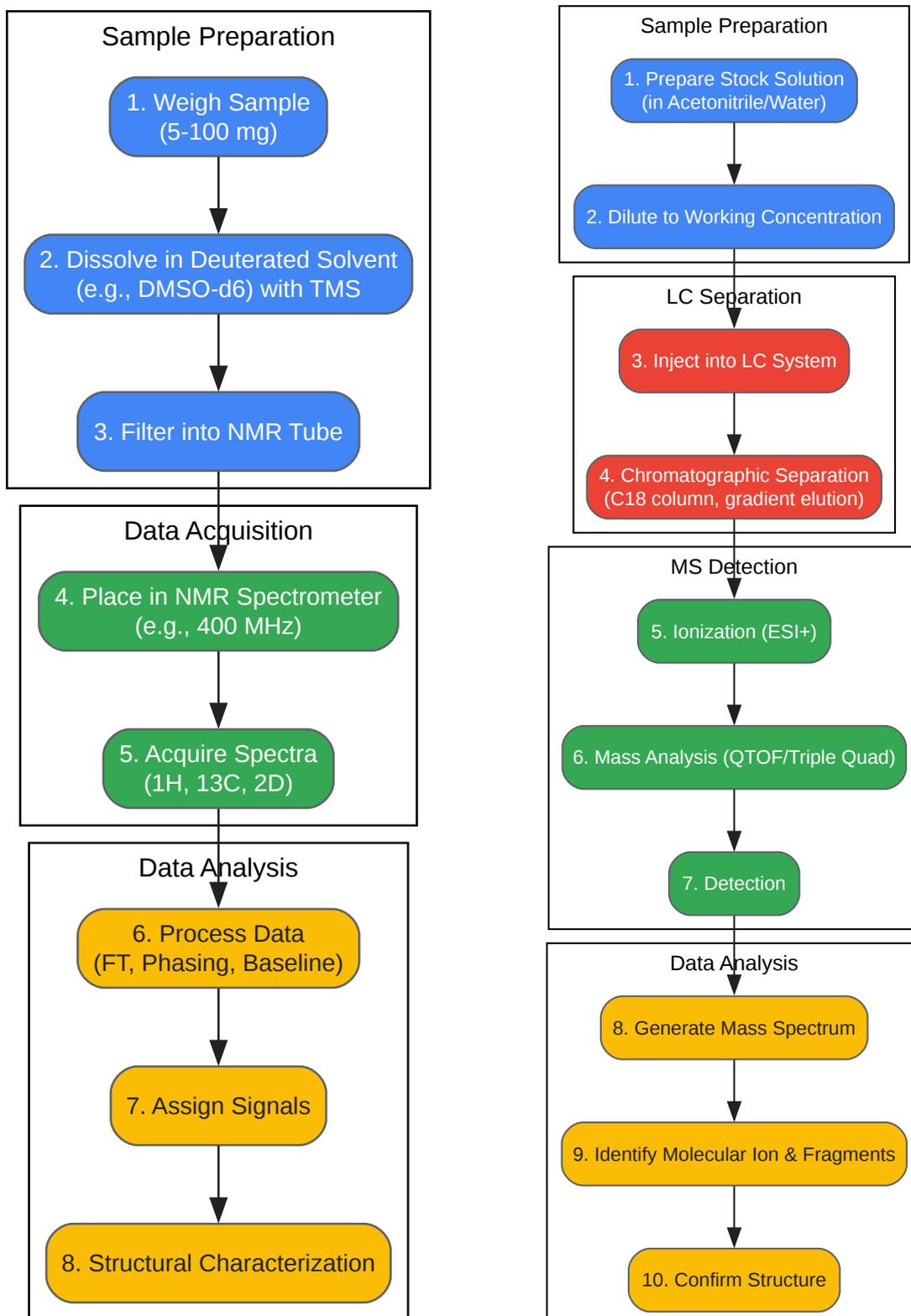
Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed guide for the spectroscopic analysis of (2S,4R)-Sacubitril, a key component of the angiotensin receptor-neprilysin inhibitor (ARNI) drug class used in the treatment of heart failure.[1][2] We present standardized protocols for Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), two powerful analytical techniques for structural elucidation and characterization. The included data summaries, experimental workflows, and a depiction of the drug's mechanism of action serve as a comprehensive resource for researchers in pharmaceutical analysis and drug development.

## Mechanism of Action

Sacubitril is a prodrug that undergoes rapid conversion in the body to its active metabolite, Sacubitrilat (LBQ657), through the action of esterase enzymes.[3] Sacubitrilat is a potent inhibitor of neprilysin, a neutral endopeptidase responsible for the degradation of several endogenous vasoactive peptides, including natriuretic peptides (atrial natriuretic peptide [ANP] and brain natriuretic peptide [BNP]).[3][4] By inhibiting neprilysin, Sacubitrilat increases the circulating levels of these peptides. Elevated natriuretic peptides lead to beneficial cardiovascular and renal effects, such as vasodilation, natriuresis (sodium and water excretion), and a reduction in cardiac fibrosis and hypertrophy, which collectively help alleviate the strain on the failing heart.





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## References

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- 4. Mechanisms of action of sacubitril/valsartan on cardiac remodeling: a systems biology approach - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
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